

A Comprehensive Technical Guide to C.I. Disperse Blue 35

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Compound of Interest

Compound Name: C.I. Disperse Blue 35

Cat. No.: B083241

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Disperse Blue 35 is a synthetic organic compound belonging to the anthraquinone class of disperse dyes.[1][2][3] It is primarily utilized in the textile industry for dyeing hydrophobic synthetic fibers, most notably polyester, due to its vibrant blue coloration and good fastness properties.[2][4] The dye is characterized by its low solubility in water and is applied from a fine aqueous dispersion.[2] Beyond its industrial application in textiles, **C.I. Disperse Blue 35** has been investigated for its potential use as a biomarker for staining lysosomes in cell studies and for its antimicrobial properties.[4] However, it is also recognized as a contact allergen, and its use in applications such as tattoo inks and permanent makeup has been restricted in some regions.[1][5][6]

Chemical Structure and Properties

The chemical structure of **C.I. Disperse Blue 35** is based on an anthraquinone core. Its formal IUPAC name is 1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione.[2][4][6][7][8][9] It is important to note that commercial **C.I. Disperse Blue 35** often exists as a technical mixture. This mixture primarily contains methylated derivatives of 1,8-diamino-4,5-dihydroxyanthraquinone.[1][4][10]

Physicochemical and Identification Data

The key chemical and physical properties of **C.I. Disperse Blue 35** are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione[2][4][7][8][9]
Molecular Formula	C ₂₀ H ₁₄ N ₂ O ₅ [2][4][6][7][9]
Molecular Weight	362.34 g/mol [9][11]
CAS Number	12222-75-2 (primary), 13716-91-1, 12222-78-5, 31529-83-6[1][2][3][4][5][6][7][8][10][11][12][13]
Appearance	Dark brown powder[1]
Density	1.616 g/cm ³ [9]
Solubility	Low water solubility.[2] Slightly soluble in Dichloromethane, DMSO, Ethanol, and Methanol.[1]
XLogP3-AA	3.2[7]
Topological Polar Surface Area	147 Å ² [7]

Toxicological Profile

C.I. Disperse Blue 35 has been evaluated for its toxicological effects, particularly concerning skin sensitization. The available data is summarized in the following table.

Toxicological Endpoint	Result
Acute Oral Toxicity (Rat LD50)	>2000 mg/kg[5]
Skin Irritation	Mild irritant[5]
Eye Irritation	Mild irritant[5]
Sensitization	Known to be a sensitizer, which can lead to contact allergies such as contact eczema.[1][5]

Experimental Protocols

Analysis by High-Performance Liquid Chromatography (HPLC)

High-performance liquid chromatography is a standard method for the separation and analysis of the components within technical-grade **C.I. Disperse Blue 35**.[\[8\]](#)[\[13\]](#)

Objective: To separate and identify the main components and impurities in a **C.I. Disperse Blue 35** sample.

Instrumentation:

- HPLC system with a UV-Vis detector
- Reverse-phase C18 column

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or formic acid for MS-compatible methods)[\[13\]](#)
- **C.I. Disperse Blue 35** standard

Procedure:

- **Sample Preparation:** Accurately weigh a small amount of the **C.I. Disperse Blue 35** sample and dissolve it in a suitable solvent, such as acetonitrile or a mixture of acetonitrile and water, to a known concentration.
- **Mobile Phase Preparation:** Prepare the mobile phase consisting of acetonitrile and water, with a small amount of phosphoric acid (e.g., 0.1%) to control the pH.[13] The exact ratio of acetonitrile to water may vary and should be optimized for the specific separation.
- **Chromatographic Conditions:**
 - **Column:** Standard reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
 - **Mobile Phase:** A gradient or isocratic elution with a mixture of acetonitrile and acidified water.
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Detection:** UV-Vis detector set at the wavelength of maximum absorbance for **C.I. Disperse Blue 35**.
 - **Injection Volume:** 10-20 µL.
- **Analysis:** Inject the prepared sample and standard solutions into the HPLC system. Record the chromatograms.
- **Data Interpretation:** Identify the peaks in the sample chromatogram by comparing their retention times with those of the standards. The peak area can be used for quantification.

Synthesis of C.I. Disperse Blue 35

The synthesis of **C.I. Disperse Blue 35** can be achieved through the reaction of 1,5-diamino-4,8-dihydroxyanthraquinone with 4-hydroxybenzene.[2]

Objective: To synthesize **C.I. Disperse Blue 35**.

Starting Materials:

- 1,5-diamino-4,8-dihydroxyanthraquinone
- 4-hydroxybenzene

Procedure:

- The synthesis generally involves the reaction between 1,5-diamino-4,8-dihydroxyanthraquinone and 4-hydroxybenzene.[2]
- The reaction is typically carried out at an elevated temperature to facilitate the reaction.[2]
- The reaction time can be varied to optimize the yield and purity of the final product.[2]
- Following the reaction, purification techniques such as recrystallization or chromatography are employed to isolate the **C.I. Disperse Blue 35**. [2]

Visualizations

Caption: Analytical workflow for **C.I. Disperse Blue 35** using HPLC.

Caption: Synthesis pathway for **C.I. Disperse Blue 35**.

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